

# What is the formula for lead(II) bromide?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lead(II) bromide

Cat. No.: B168062

[Get Quote](#)

## A Technical Guide to Lead(II) Bromide

Prepared for: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This document provides a comprehensive overview of **lead(II) bromide**, a key inorganic compound. It details the fundamental chemical formula, physical and chemical properties, and established protocols for its synthesis. Furthermore, this guide illustrates the compound's behavior in aqueous solutions through logical diagrams to support advanced research and development activities.

## Core Chemical Identity and Properties

The chemical formula for **lead(II) bromide** is  $\text{PbBr}_2$ .<sup>[1][2][3][4][5]</sup> This formula indicates that each molecule is composed of one lead cation ( $\text{Pb}^{2+}$ ) and two bromide anions ( $\text{Br}^-$ ).<sup>[1]</sup> **Lead(II) bromide** is an inorganic compound that appears as a white or pale yellow crystalline powder.<sup>[2][3][4]</sup>

## Physical and Chemical Data

The key quantitative properties of **lead(II) bromide** are summarized below for reference and comparison.

Property	Value	Units	Notes
Molar Mass	367.01	g/mol	[2]
Appearance	White Powder	N/A	[2][3]
Density	6.66	g/cm <sup>3</sup>	at 25 °C[2][6]
Melting Point	370.6 - 373	°C	[1][2][6]
Boiling Point	916	°C	Vaporizes[2][6]
Solubility in Water	0.455	g/100 mL	at 0 °C[2]
0.973	g/100 mL	at 20 °C[2]	
4.41	g/100 mL	at 100 °C[2]	
Solubility Product (K <sub>sp</sub> )	1.86 x 10 <sup>-5</sup>	N/A	at 20 °C[2]
Crystal Structure	Orthorhombic, Cotunnite type	N/A	Isomorphous with PbCl <sub>2</sub> [2][7]

## Experimental Protocols

### Synthesis of Lead(II) Bromide via Aqueous Precipitation

This protocol outlines a standard laboratory method for synthesizing **lead(II) bromide** by exploiting its low solubility in water.[2] The reaction involves the combination of aqueous solutions of a soluble lead(II) salt and a soluble bromide salt.

Materials:

- Lead(II) nitrate, Pb(NO<sub>3</sub>)<sub>2</sub>
- Potassium bromide, KBr (or Sodium bromide, NaBr)
- Deionized water
- Beakers (250 mL)

- Graduated cylinders
- Stirring rod
- Filter funnel and filter paper
- Drying oven

Methodology:

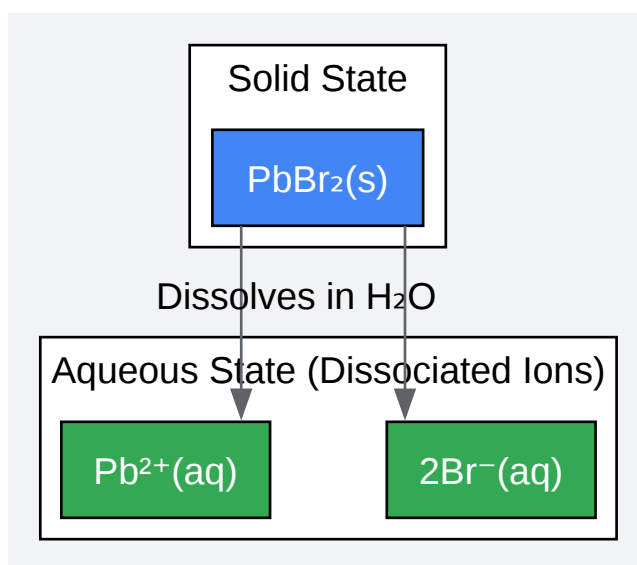
- Solution Preparation:
  - Prepare a 0.5 M solution of lead(II) nitrate by dissolving the appropriate mass in 100 mL of deionized water.
  - Prepare a 1.0 M solution of potassium bromide by dissolving the appropriate mass in 100 mL of deionized water.
- Precipitation:
  - Slowly add the potassium bromide solution to the lead(II) nitrate solution while continuously stirring.
  - A white precipitate of **lead(II) bromide** will form immediately. The governing chemical equation is:  $\text{Pb}(\text{NO}_3)_2(\text{aq}) + 2\text{KBr}(\text{aq}) \rightarrow \text{PbBr}_2(\text{s}) + 2\text{KNO}_3(\text{aq})$
- Isolation and Purification:
  - Allow the precipitate to settle.
  - Separate the solid  $\text{PbBr}_2$  from the supernatant by vacuum filtration.
  - Wash the precipitate with small amounts of cold deionized water to remove any remaining soluble ions.
- Drying:
  - Carefully transfer the filtered solid to a watch glass.

- Dry the product in a drying oven at a temperature of 60-80 °C until a constant mass is achieved.

## Visualization of Chemical Processes

### Aqueous Dissociation Pathway

**Lead(II) bromide** is sparingly soluble in water.[8][9] When it dissolves, it dissociates into its constituent ions: one lead(II) ion ( $\text{Pb}^{2+}$ ) and two bromide ions ( $\text{Br}^-$ ).[10][11] This equilibrium is fundamental to understanding its solubility characteristics and reaction kinetics in aqueous environments.

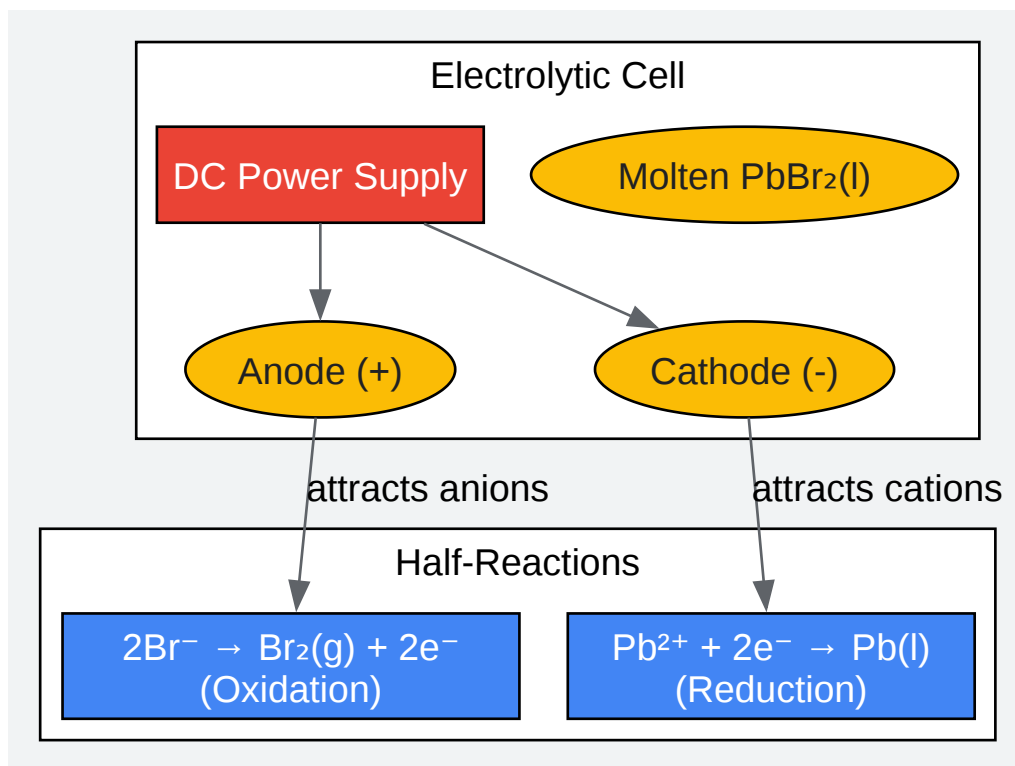


[Click to download full resolution via product page](#)

Aqueous dissociation of solid **lead(II) bromide**.

### Electrolysis Workflow

Molten **lead(II) bromide** can be decomposed by electrolysis, a process that illustrates the mobility of its ions when not in a fixed crystal lattice.[1] This process is typically performed in a fume hood due to the production of toxic bromine gas.[12]



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. grokipedia.com [grokipedia.com]
- 2. Lead(II) bromide - Wikipedia [en.wikipedia.org]
- 3. Lead(II) bromide, 99% 10031-22-8 India [ottokemi.com]
- 4. Page loading... [guidechem.com]
- 5. Lead (II) bromide |  $\text{Br}_2\text{Pb}$  | CID 24831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. LEAD(II) BROMIDE | 10031-22-8 [chemicalbook.com]
- 7. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 8. google.com [google.com]

- 9. homework.study.com [homework.study.com]
- 10. brainly.com [brainly.com]
- 11. physicsforums.com [physicsforums.com]
- 12. Electrolysis of molten lead(II) bromide | Demonstration | RSC Education [edu.rsc.org]
- To cite this document: BenchChem. [What is the formula for lead(II) bromide?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168062#what-is-the-formula-for-lead-ii-bromide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)